

# Comprehensive Safety and Operations Guide: Handling (R)-2-Amino-5-phenylpentanoic Acid

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## Compound of Interest

Compound Name:	(R)-2-Amino-5-phenylpentanoic acid
CAS No.:	2046-19-7; 34993-02-7; 36061-08-2
Cat. No.:	B2811883

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As a Senior Application Scientist, I have designed this operational guide to move beyond basic compliance. True laboratory safety and efficiency require understanding the causality behind every protocol. **(R)-2-Amino-5-phenylpentanoic acid** (CAS: 36061-08-2) is a non-standard, chiral D-amino acid featuring a unique extended aromatic side chain[1]. While it is an invaluable building block for investigating protein-ligand binding dynamics and synthesizing novel peptides[1], its physicochemical properties demand specific handling, personal protective equipment (PPE), and disposal strategies.

This guide provides a self-validating system of operational protocols, ensuring that your research team can handle this compound with maximum safety and scientific integrity.

## Chemical Identity & Hazard Profiling

Before establishing a PPE matrix, we must understand the material we are handling. The extended hydrophobic phenylpentyl chain makes this compound less soluble in purely aqueous

buffers compared to standard amino acids, often requiring polar aprotic solvents (like DMF or NMP) for dissolution[1].

### Table 1: Chemical & Physical Properties

Property	Specification	Source
IUPAC Name	(2R)-2-amino-5-phenylpentanoic acid	[1]
CAS Number	36061-08-2 (Note: 34993-02-7 refers to the DL-mixture)	[1],[2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>	[3]
Molecular Weight	193.25 g/mol	[1]
Density	1.133 g/cm <sup>3</sup>	[1]
Boiling Point	375.2°C at 760 mmHg	[1]

### Table 2: GHS Hazard Classification & Mechanistic Causality

Understanding why a chemical is hazardous dictates how we protect against it. The compound carries the GHS07 (Exclamation Mark) pictogram and the signal word Warning[4],[5].

Hazard Code	Description	Mechanistic Causality
H302	Harmful if swallowed	Induces systemic toxicity upon ingestion and subsequent metabolic processing in the GI tract[4].
H315	Causes skin irritation	The acidic carboxyl group disrupts epidermal pH, while the lipophilic phenyl tail enhances penetration into the stratum corneum[4].
H319	Causes serious eye irritation	Direct physical and chemical interaction with corneal proteins causes localized, acute inflammation[4].
H335	May cause respiratory irritation	As a solid powder, aerosolized micro-particulates can deposit in the upper respiratory tract, irritating mucosal membranes[4].

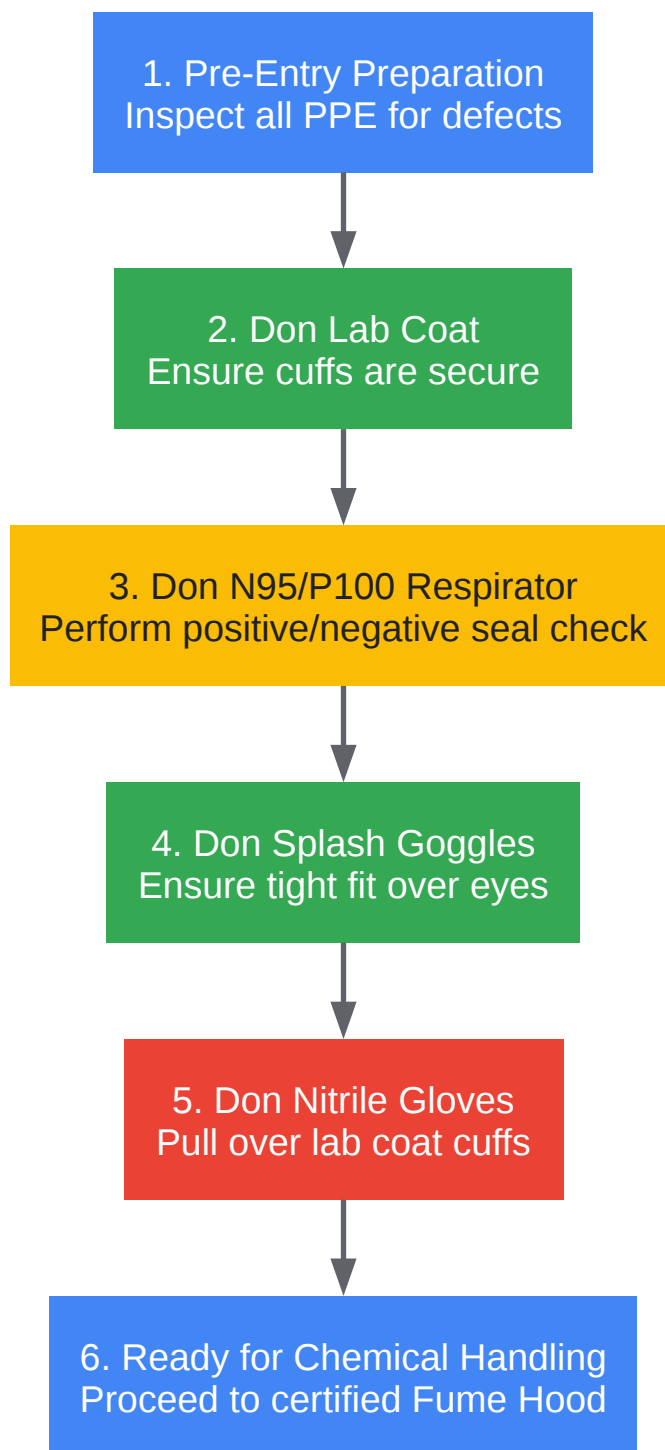
## Personal Protective Equipment (PPE) Matrix

Based on the hazard profile above, standard laboratory attire is insufficient. The following PPE matrix is engineered to mitigate the specific risks associated with **(R)-2-Amino-5-phenylpentanoic acid**.

- **Hand Protection (Double-Gloving):** Use high-quality Nitrile gloves. Causality: While the compound itself is a solid powder, handling it in peptide synthesis requires polar aprotic solvents (DMF, DMSO)[1]. Latex degrades rapidly in these solvents, compromising the barrier. Nitrile provides superior chemical resistance.
- **Respiratory Protection:** If handling outside of a certified fume hood (which is strongly discouraged), an N95 or P100 particulate respirator is mandatory. Causality: Mitigates the

H335 hazard by filtering out aerosolized particulates before they reach the respiratory mucosa[4].

- Eye/Face Protection: Splash goggles (not standard safety glasses). Causality: Safety glasses leave gaps at the top and sides. Splash goggles create a seal, fully protecting against H319 (serious eye irritation) from both airborne dust and solvent splashes[4].
- Body Protection: A flame-resistant, fluid-impermeable lab coat with secure knit cuffs.



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Gowning workflow for handling hazardous amino acid derivatives.

## Standard Operating Procedures (SOP)

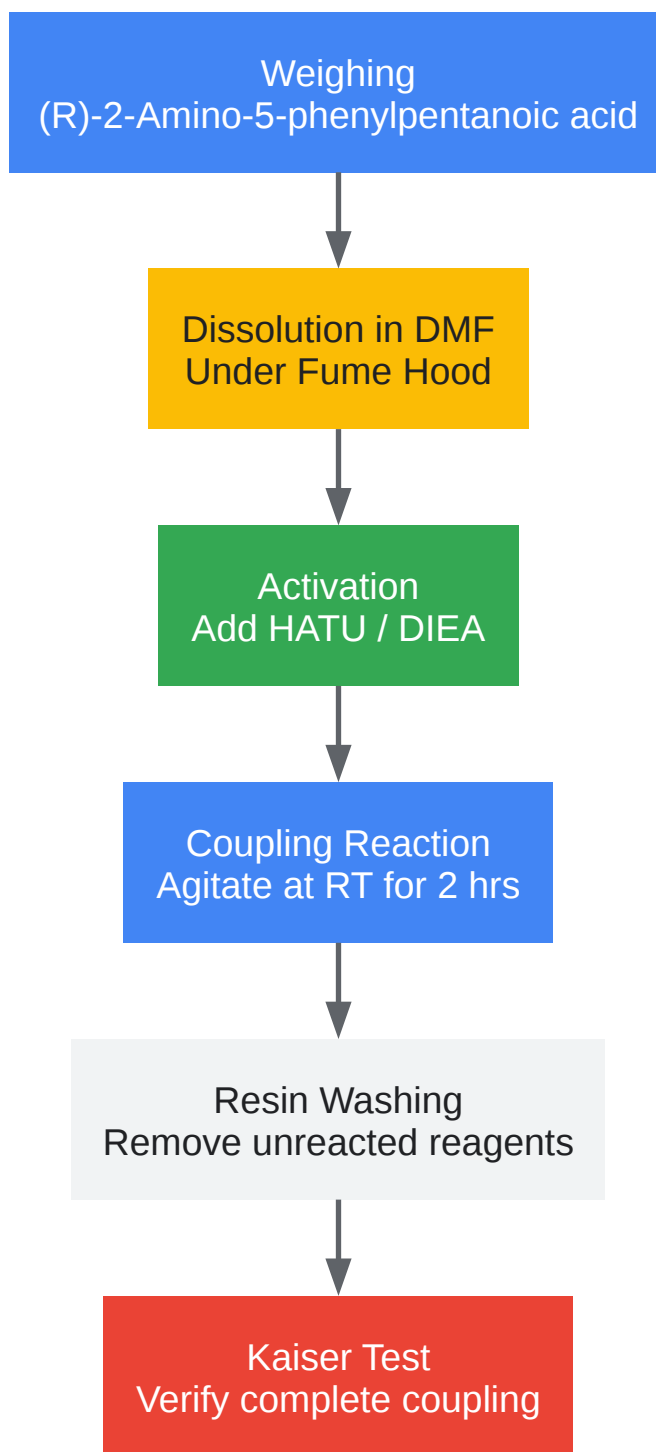
## Safe Weighing & Transfer Protocol

Fine powders of amino acid derivatives are highly prone to static cling, which can cause sudden, uncontrolled aerosolization.

- Step 1 (Environmental Control): Ensure the chemical fume hood has a verified face velocity of 80–100 feet per minute (fpm).
- Step 2 (Static Mitigation): Discharge the weighing boat using an anti-static gun (e.g., Zerostat) prior to dispensing.
- Step 3 (Transfer): Use a grounded micro-spatula. Do not pour the powder directly from the source bottle.
- Step 4 (Decontamination): Post-weighing, wipe down the balance and surrounding hood surface with a 70% ethanol/water solution to capture any stray micro-particulates.

## Experimental Workflow: Solid-Phase Peptide Synthesis (SPPS) Coupling

Because **(R)-2-Amino-5-phenylpentanoic acid** is heavily utilized in stereochemical peptide synthesis<sup>[1]</sup>, integrating it into an SPPS workflow requires precise reagent handling.

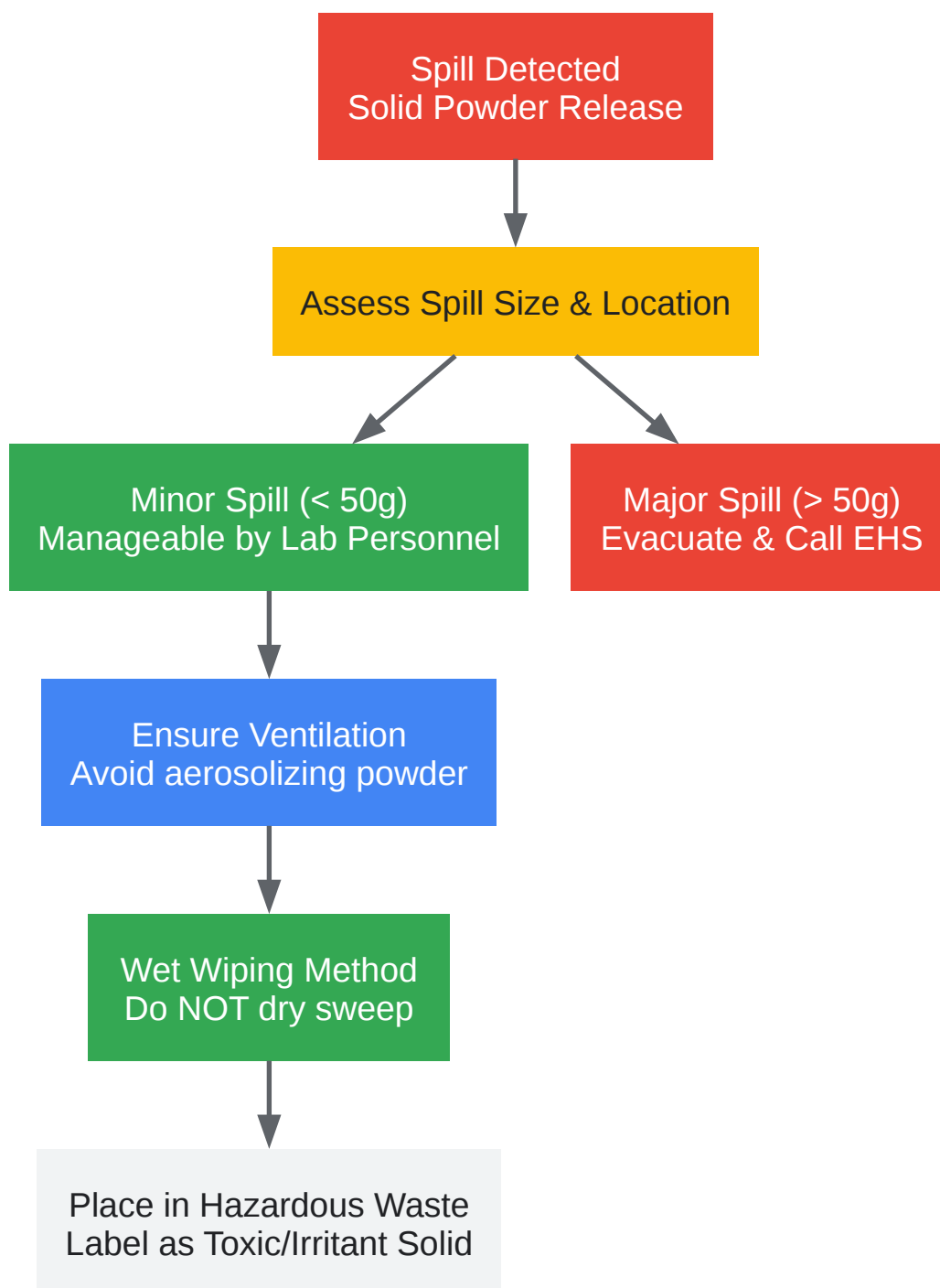


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Standard SPPS coupling workflow for **(R)-2-Amino-5-phenylpentanoic acid**.

## Emergency Response & Spill Management

In the event of a spill, dry sweeping is strictly prohibited. Causality: Dry sweeping mechanically forces the solid into the air, drastically increasing the risk of inhalation (H335) and ocular exposure (H319)[4].



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Logic tree for evaluating and neutralizing chemical spills.

Spill Neutralization Protocol:

- Cover the spilled powder with damp, absorbent paper towels (moistened with a 10% isopropanol/water mixture to account for the compound's lipophilicity).
- Carefully wipe up the material, folding the towel inward to trap the powder.
- Wash the contaminated surface thoroughly with soap and water[4].

## Disposal & Environmental Logistics

**(R)-2-Amino-5-phenylpentanoic acid** must not be disposed of in standard municipal waste or flushed down laboratory sinks.

- Solid Waste: Collect all contaminated weighing boats, gloves, and paper towels in a clearly labeled, sealable hazardous waste container designated for "Toxic/Irritant Solids"[2].
- Liquid Waste: Any solvent mixtures (e.g., DMF/NMP) containing dissolved **(R)-2-Amino-5-phenylpentanoic acid** must be routed to non-halogenated organic waste carboys.
- Compliance: Ensure all disposal complies with local Environmental Health & Safety (EHS) regulations and federal hazardous waste guidelines (e.g., EPA RCRA standards in the US).

## References

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